Application Notes and Protocols: Glucose Tolerance Test with Monlunabant Treatment

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Compound of Interest

Compound Name:	*Monlunabant*
Cat. No.:	*B15608911*

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Introduction

The glucose tolerance test (GTT) is a fundamental metabolic assay used to assess how an organism processes glucose. It is a cornerstone in preclinical and clinical research for investigating diabetes, insulin resistance, and the metabolic effects of novel therapeutics. **Monlunabant** (INV-202) is a peripherally selective inverse agonist of the cannabinoid receptor 1 (CB1).[1][2][3] The endocannabinoid system, particularly the CB1 receptor, is known to play a significant role in regulating appetite, energy balance, and glucose metabolism.[3][4] Peripherally acting CB1 receptor inverse agonists like **Monlunabant** are being investigated for their potential to treat obesity and related metabolic disorders, such as insulin resistance, with a reduced risk of the neuropsychiatric side effects associated with centrally acting CB1 antagonists.[1][5][6]

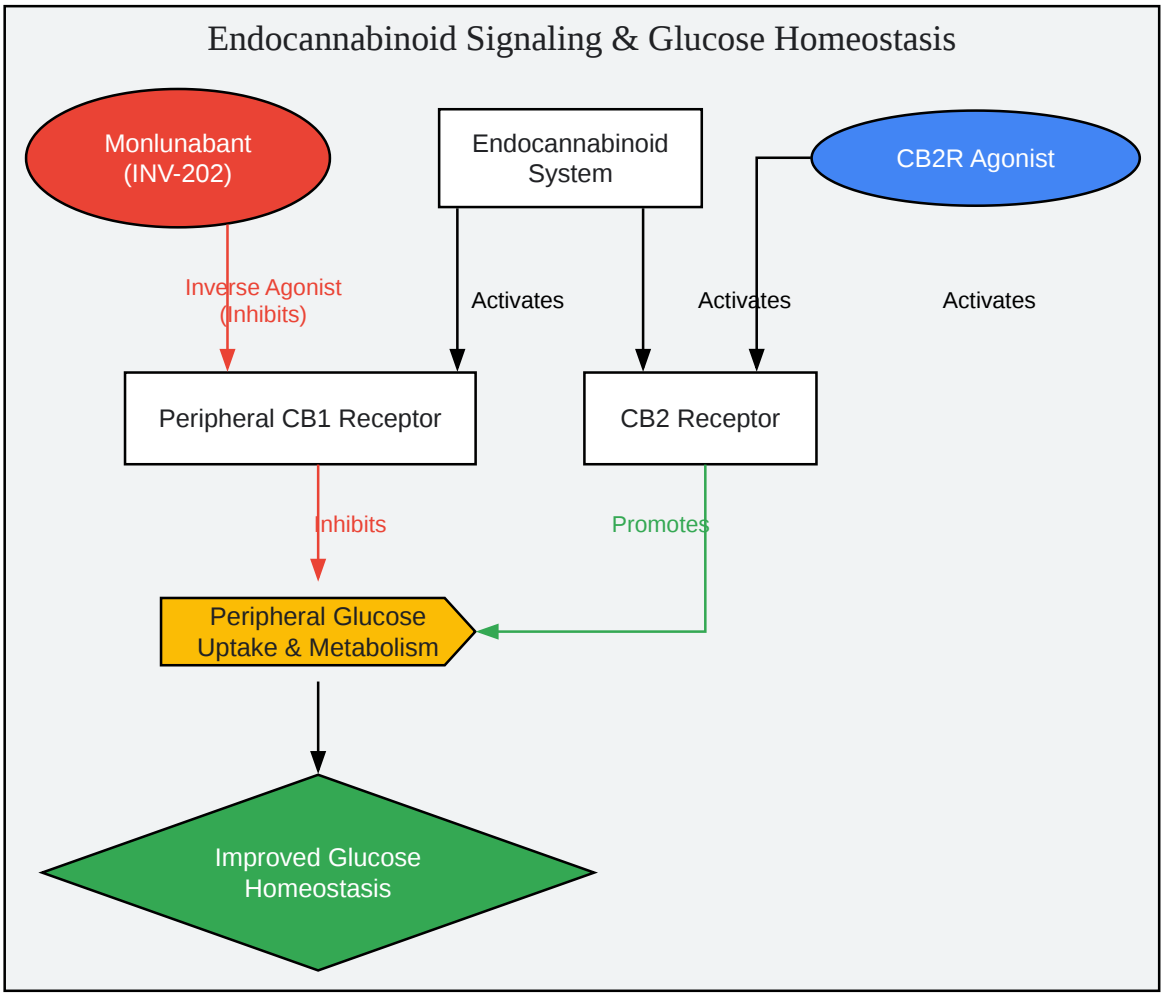
These application notes provide a detailed protocol for conducting an oral or intraperitoneal glucose tolerance test in a research setting to evaluate the effects of **Monlunabant** treatment on glucose homeostasis.

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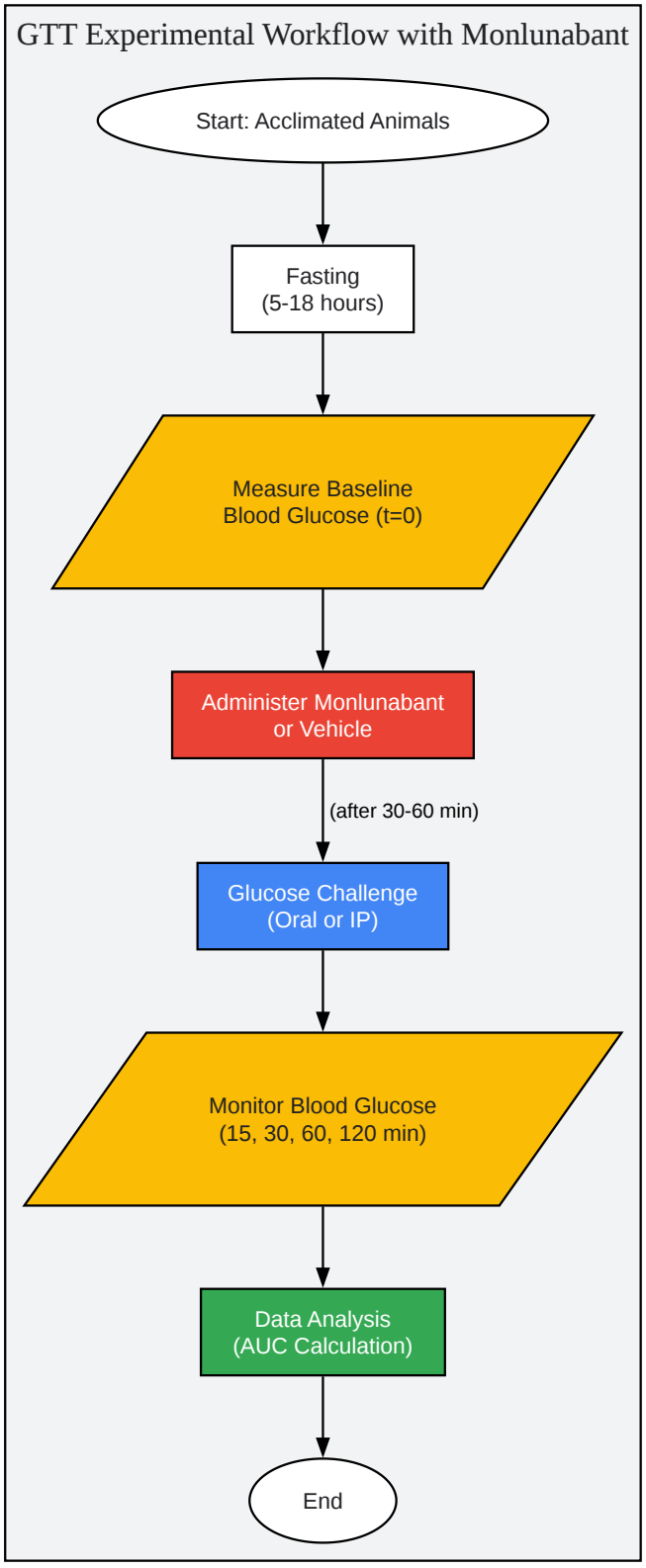
Signaling Pathway Overview: Endocannabinoid System in Glucose Regulation

The endocannabinoid system modulates glucose metabolism through the coordinated actions of CB1 and CB2 receptors.[7] CB1 receptor activation has been associated with increased appetite and promotion of energy storage, while its blockade can lead to weight loss and improved metabolic parameters.[5] Conversely, activation of the CB2 receptor has been shown to improve glucose tolerance.[7][8] **Monlunabant**, by selectively acting as an inverse agonist on peripheral CB1 receptors, is hypothesized to improve glucose handling.

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